

Physicochemical Properties of Deuterated Brominated Alkanes: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)-2-methylpentane-d7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of deuterated brominated alkanes. These compounds are of significant interest in various scientific fields, including mechanistic studies, as tracers, and notably in the pharmaceutical industry for modifying drug metabolism and pharmacokinetics. This document summarizes key quantitative data, details relevant experimental protocols, and provides visualizations to illustrate important concepts and workflows.

Introduction to Deuterated Brominated Alkanes

Deuterium (^2H or D), a stable isotope of hydrogen, possesses a neutron in its nucleus in addition to a proton, making it approximately twice as heavy as protium (^1H). This mass difference, while not altering the fundamental chemical reactivity, can significantly influence the rates of chemical reactions and the physicochemical properties of molecules. This phenomenon is known as the kinetic isotope effect (KIE).

In the context of brominated alkanes, selective deuteration can lead to compounds with altered metabolic stability, making them valuable tools in drug discovery and development. By replacing hydrogen atoms at sites of metabolic oxidation with deuterium, the carbon-deuterium (C-D) bond, being stronger than the carbon-hydrogen (C-H) bond, is more resistant to cleavage by metabolic enzymes such as cytochrome P450. This can lead to a reduced rate of drug metabolism, potentially improving its pharmacokinetic profile.

Physicochemical Properties

The substitution of hydrogen with deuterium can subtly alter the physical properties of organic molecules. These changes arise from the difference in mass and its effect on intermolecular forces and molecular vibrations. The following tables summarize the available physicochemical data for a selection of deuterated brominated alkanes. For comparative purposes, data for their non-deuterated (perprotiated) analogues are also included where available.

Table 1: Physicochemical Properties of Deuterated Monobromoalkanes

Compound	Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
Bromomethane-d3	CD ₃ Br	97.96	4[1][2]	-94[1][2]	3.41[1]	-
Bromomethane	CH ₃ Br	94.94	3.6	-93.7	1.675 (at 20°C)	1.423 (at 0°C)
Bromoethane-d5	C ₂ D ₅ Br	114.00	37-40[3][4]	-119[3]	1.527[5]	1.4205[3][4]
Bromoethane	C ₂ H ₅ Br	108.97	38.4	-119	1.46	1.424
1-Bromopropane	CH ₃ CH ₂ CH ₂ Br	122.99	71[6]	-110[6]	1.355[6]	1.435[6]
2-Bromopropane-d7	(CD ₃) ₂ CHBr	130.03	59[2]	-89[2]	1.383[7]	1.421[2][7][8]
2-Bromopropane	(CH ₃) ₂ CHBr	122.99	59[9]	-89[9]	1.314[9]	1.425[9]

Table 2: Physicochemical Properties of a Deuterated Dibromoalkane

Compound	Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
Dibromomethane-d2	CD ₂ Br ₂	175.85	99[10]	-	2.505[10]	1.5381[10]
Dibromomethane	CH ₂ Br ₂	173.83	97	-52.7	2.497	1.542

Note: Data for non-deuterated compounds are sourced from standard chemical reference databases and are provided for comparison. A dash (-) indicates that the data was not found in the searched literature.

Viscosity:

Direct experimental data on the viscosity of deuterated brominated alkanes is scarce in the reviewed literature. However, it is known that the viscosity of a liquid is influenced by intermolecular forces and molecular mass. For instance, the viscosity of deuterium oxide (D₂O) is higher than that of water (H₂O) over a range of temperatures[11]. This suggests that deuterated compounds may exhibit slightly higher viscosities than their protium counterparts due to the increased mass. For reference, the viscosity of some non-deuterated bromoalkanes is provided in Table 3.

Table 3: Viscosity of Non-Deuterated Bromoalkanes

Compound	Viscosity (mPa·s)	Temperature (°C)
1-Bromopropane	0.543	20
2-Bromopropane	1.0012 x 10 ⁻³ Pa·s (-23.15 °C) [12]	-23.15
2-Bromo-2-methylpropane	-	-

Note: Viscosity is highly temperature-dependent. The provided values are at specific temperatures.

Experimental Protocols

Synthesis of Deuterated Brominated Alkanes

The synthesis of deuterated brominated alkanes typically involves the use of a deuterated starting material or a deuteration agent. Below are generalized protocols for the synthesis of these compounds.

General Workflow for Synthesis and Purification



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Caption: General workflow for the synthesis and purification of deuterated brominated alkanes.

Protocol 3.1.1: Synthesis of Bromoethane-d₅ from Ethanol-d₆

This protocol describes the conversion of a deuterated alcohol to the corresponding bromoalkane using hydrobromic acid.

- Materials:
 - Ethanol-d₆ (C₂D₅OD)
 - Concentrated sulfuric acid (H₂SO₄)
 - Sodium bromide (NaBr)
 - Water
 - Anhydrous calcium chloride (CaCl₂)
- Procedure:
 - In a round-bottom flask, cautiously add concentrated sulfuric acid to ethanol-d₆ while cooling the flask in an ice bath.
 - Slowly add sodium bromide to the mixture with continuous stirring.
 - Gently heat the mixture under reflux. The bromoethane-d₅ will distill over.
 - Collect the distillate in a receiver cooled in an ice bath.
 - Wash the crude bromoethane-d₅ with water, then with a dilute sodium carbonate solution, and finally with water again in a separatory funnel.

- Dry the bromoethane-d5 over anhydrous calcium chloride.
- Purify the final product by distillation.

Protocol 3.1.2: Free-Radical Bromination of a Deuterated Alkane

This method is suitable for the bromination of alkanes at allylic or benzylic positions, or for non-selective bromination of alkanes under UV irradiation.

- Materials:
 - Deuterated alkane (e.g., Toluene-d8)
 - N-Bromosuccinimide (NBS)
 - Radical initiator (e.g., AIBN or benzoyl peroxide)
 - Carbon tetrachloride (CCl₄) or other suitable solvent
- Procedure:
 - Dissolve the deuterated alkane and NBS in the chosen solvent in a round-bottom flask.
 - Add a catalytic amount of the radical initiator.
 - Heat the mixture to reflux and irradiate with a UV lamp.
 - Monitor the reaction progress by GC or TLC.
 - Once the reaction is complete, cool the mixture and filter off the succinimide byproduct.
 - Wash the filtrate with a solution of sodium thiosulfate to remove any remaining bromine, followed by water and brine.
 - Dry the organic layer over a suitable drying agent (e.g., MgSO₄).
 - Remove the solvent under reduced pressure and purify the product by distillation or chromatography.

Analytical Characterization

Protocol 3.2.1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary tool for confirming the successful incorporation and location of deuterium atoms.

- Sample Preparation:
 - Dissolve 5-25 mg of the solid sample or an appropriate volume of a liquid sample in approximately 0.6 mL of a suitable deuterated NMR solvent (e.g., CDCl_3 , Acetone- d_6) in a clean, dry NMR tube[3].
 - Ensure the sample is fully dissolved and free of any solid particles by filtering it through a pipette plugged with glass wool[3].
 - The height of the solution in the NMR tube should be appropriate for the spectrometer being used (typically 4-5 cm)[8].
- ^1H NMR Analysis:
 - Acquire a standard ^1H NMR spectrum. The absence or reduced integration of signals corresponding to the positions of deuteration confirms the isotopic substitution.
- ^2H NMR Analysis:
 - Acquire a ^2H NMR spectrum. The presence of signals at chemical shifts corresponding to the deuterated positions provides direct evidence of successful labeling.

Protocol 3.2.2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of the synthesized compound and to confirm its molecular weight, which will be higher for the deuterated analogue.

- Sample Preparation:
 - Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane, hexane).

- GC Parameters (Typical):
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250-280°C.
 - Oven Program: Start at a low temperature (e.g., 40°C), hold for a few minutes, then ramp up to a final temperature (e.g., 280°C) at a rate of 10-20°C/min[13].
 - Carrier Gas: Helium at a constant flow rate.
- MS Parameters (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan a range that includes the expected molecular ions of the deuterated and any potential non-deuterated species.
 - Data Analysis: The mass spectrum will show a molecular ion peak (M^+) corresponding to the mass of the deuterated compound. The isotopic distribution pattern will also be indicative of the number of bromine atoms.

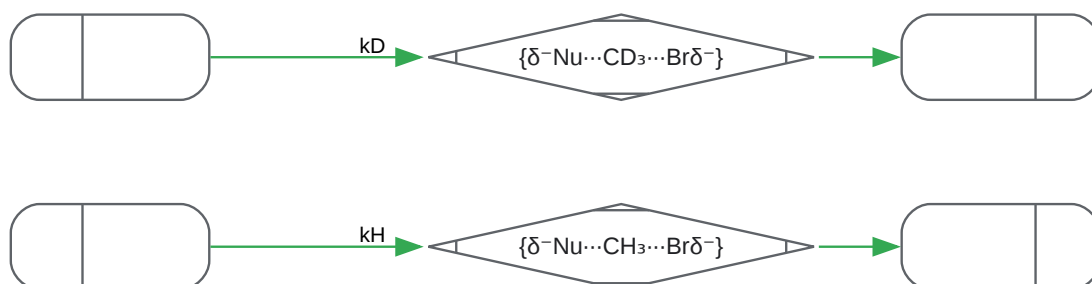
The Kinetic Isotope Effect (KIE) and Its Implications

The primary kinetic isotope effect is observed when the bond to the isotopically substituted atom is broken or formed in the rate-determining step of a reaction[14]. For the reactions of brominated alkanes, such as nucleophilic substitution (S_N2) or elimination ($E2$) reactions, replacing a hydrogen with a deuterium at or near the reaction center can significantly alter the reaction rate.

The C-D bond has a lower zero-point vibrational energy than a C-H bond, and thus requires more energy to be broken. Consequently, reactions where a C-H bond is cleaved in the rate-determining step will proceed slower when that hydrogen is replaced by deuterium ($k_H/k_D > 1$).

S_N2 Reaction and the Kinetic Isotope Effect

Secondary KIE: $k_H/k_D < 1$ (inverse)
for α -deuteration in S_N2 reactions.



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Caption: S_N2 reaction showing the transition state for protio and deuterated methyl bromide.

In S_N2 reactions, an α -secondary kinetic isotope effect is observed. Here, the C-H(D) bonds are not broken, but the hybridization of the carbon atom changes from sp^3 in the reactant to sp^2 -like in the transition state. This change in hybridization leads to a slight stiffening of the C-H(D) bending vibrations in the transition state relative to the reactant. Because the zero-point energy of a C-D bond is lower, this stiffening has a more pronounced effect, leading to a slightly lower activation energy for the deuterated species. This results in an "inverse" kinetic isotope effect, where the deuterated compound reacts slightly faster ($k_H/k_D < 1$).

Applications in Drug Development

The primary application of deuterated brominated alkanes in a pharmaceutical context is as building blocks for the synthesis of more complex deuterated drug molecules. The strategic incorporation of deuterium can:

- **Enhance Metabolic Stability:** By replacing hydrogens at metabolically vulnerable positions with deuterium, the rate of enzymatic C-H bond cleavage can be reduced, leading to a longer drug half-life and potentially improved efficacy and safety profiles.
- **Reduce Toxic Metabolites:** If a drug's toxicity is associated with a particular metabolite, deuteration can slow its formation.

- Elucidate Metabolic Pathways: Using deuterated compounds as tracers allows researchers to follow the metabolic fate of a drug molecule.

Conclusion

Deuterated brominated alkanes are valuable chemical entities with unique physicochemical properties stemming from the isotopic substitution of hydrogen with deuterium. While their fundamental chemical behavior is similar to their protium counterparts, the mass difference leads to measurable changes in physical properties and reaction kinetics. This guide has provided a summary of available data, generalized experimental protocols for their synthesis and analysis, and an overview of the key theoretical concept of the kinetic isotope effect that underpins their utility. The continued study and application of these compounds, particularly in the field of medicinal chemistry, holds significant promise for the development of safer and more effective pharmaceuticals.

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- To cite this document: BenchChem. [Physicochemical Properties of Deuterated Brominated Alkanes: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557595/docs#physicochemical-properties-of-deuterated-brominated-alkanes-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15557595/docs#physicochemical-properties-of-deuterated-brominated-alkanes-an-in-depth-technical-guide)

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